

Solubility Profile of 2-Bromoethylamine Hydrobromide in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *2-Bromoethylamine hydrobromide*

Cat. No.: *B196123*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **2-bromoethylamine hydrobromide**, a key intermediate in pharmaceutical synthesis. Due to its ionic nature, this compound exhibits high polarity, leading to significant solubility in polar protic solvents and limited solubility in non-polar organic solvents. This document compiles available qualitative and quantitative solubility data, outlines a standard experimental protocol for solubility determination, and presents a logical framework for understanding its solubility characteristics. The information herein is intended to assist researchers and professionals in drug development in optimizing reaction conditions, purification processes, and formulation strategies involving **2-bromoethylamine hydrobromide**.

Introduction

2-Bromoethylamine hydrobromide is a bifunctional molecule widely employed as a building block in the synthesis of a variety of pharmaceutical compounds and other complex organic molecules. Its utility stems from the presence of a reactive bromo group and a primary amine, allowing for diverse chemical transformations. A thorough understanding of its solubility in various organic solvents is paramount for its effective use in synthetic chemistry, enabling rational solvent selection for reactions, extractions, and crystallizations. This guide aims to

provide a detailed summary of the known solubility properties of **2-bromoethylamine hydrobromide** and to offer a practical experimental approach for generating further solubility data.

Physicochemical Properties

- Molecular Formula: C₂H₇Br₂N
- Molecular Weight: 204.89 g/mol
- Appearance: White to slight yellow crystalline powder[1]
- Melting Point: Approximately 170-175 °C
- General Description: As an amine salt, **2-bromoethylamine hydrobromide** is an acidic organic salt.[1] It is known to be hygroscopic and moisture sensitive.

Solubility Data

The solubility of a compound is influenced by the physicochemical properties of both the solute and the solvent, including polarity, hydrogen bonding capability, and temperature. **2-Bromoethylamine hydrobromide**, being an ionic salt, generally demonstrates higher solubility in polar solvents.

Qualitative Solubility

Based on available literature, the qualitative solubility of **2-bromoethylamine hydrobromide** in various organic solvents is summarized below.

Solvent Classification	Solvent	Solubility	Reference
Polar Protic	Water	Soluble	[1]
Methanol	Soluble		
Ethanol	Soluble		
Polar Aprotic	Acetone	Insoluble/Slightly Soluble	[1]
Non-Polar	Ether	Insoluble	[1]

Note: The insolubility in acetone is inferred from its use as a solvent for crystallization and washing during the synthesis of **2-bromoethylamine hydrobromide**, where the product precipitates out.[\[1\]](#)

Quantitative Solubility

Quantitative solubility data for **2-bromoethylamine hydrobromide** in organic solvents is not extensively reported in publicly available literature. The most definitive value found is for its solubility in water.

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	20	>500	

The lack of specific quantitative data for various organic solvents highlights a knowledge gap and underscores the importance of experimental determination for specific applications.

Experimental Protocol for Solubility Determination

A reliable and straightforward method for determining the solubility of a solid compound like **2-bromoethylamine hydrobromide** in an organic solvent is the gravimetric method. This method involves preparing a saturated solution, separating the undissolved solid, and determining the concentration of the solute in a known amount of the saturated solution by evaporating the solvent and weighing the residue.

Materials and Equipment

- **2-Bromoethylamine hydrobromide**
- Selected organic solvents (e.g., methanol, ethanol, isopropanol, acetonitrile, dimethylformamide)
- Analytical balance (± 0.0001 g)
- Temperature-controlled shaker or magnetic stirrer with hotplate
- Syringe filters (0.45 μm , solvent-compatible)
- Glass vials with screw caps
- Pipettes
- Evaporating dish or pre-weighed vials
- Drying oven

Procedure

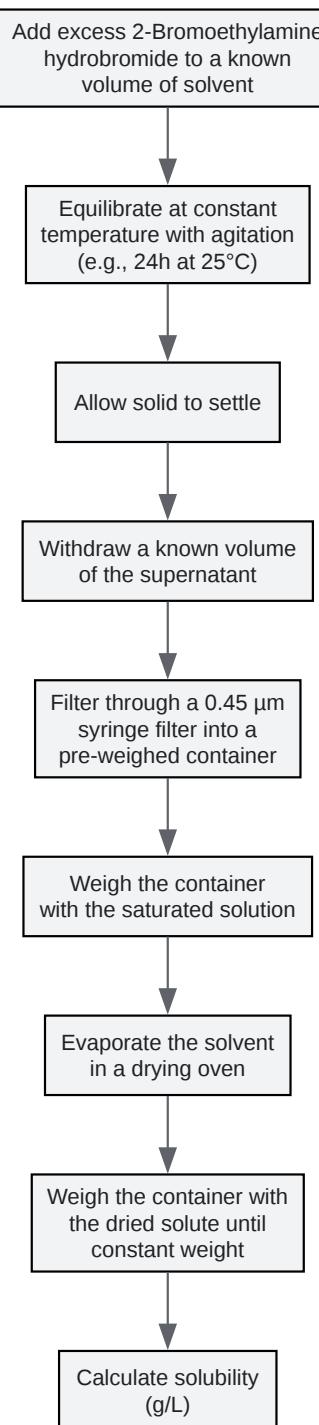
- Preparation of Saturated Solution: a. Add an excess amount of **2-bromoethylamine hydrobromide** to a glass vial containing a known volume (e.g., 5 mL) of the selected organic solvent. An excess is ensured by the presence of undissolved solid. b. Seal the vial tightly to prevent solvent evaporation. c. Place the vial in a temperature-controlled shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 °C). d. Agitate the mixture for a sufficient time to reach equilibrium (e.g., 24 hours). Periodically check for the continued presence of undissolved solid.
- Sample Collection and Filtration: a. Once equilibrium is reached, allow the undissolved solid to settle. b. Carefully draw a known volume (e.g., 2 mL) of the supernatant into a syringe. c. Immediately attach a syringe filter and dispense the clear, saturated solution into a pre-weighed, clean, and dry evaporating dish or vial. Record the exact volume transferred.
- Gravimetric Analysis: a. Weigh the evaporating dish containing the saturated solution. b. Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the

solvent without decomposing the solute (e.g., 60-80 °C). A vacuum oven is recommended to facilitate solvent removal at a lower temperature. c. Continue drying until a constant weight of the residue is achieved. d. Record the final weight of the evaporating dish with the dry solute.

- Calculation of Solubility: a. Mass of solute (m_{solute}): Final weight of dish + solute - Initial weight of empty dish. b. Volume of solvent (V_{solvent}): The volume of the saturated solution transferred (e.g., 2 mL). c. Solubility (S): $S \text{ (g/L)} = (m_{\text{solute}} / V_{\text{solvent}}) * 1000$

Experimental Workflow Diagram

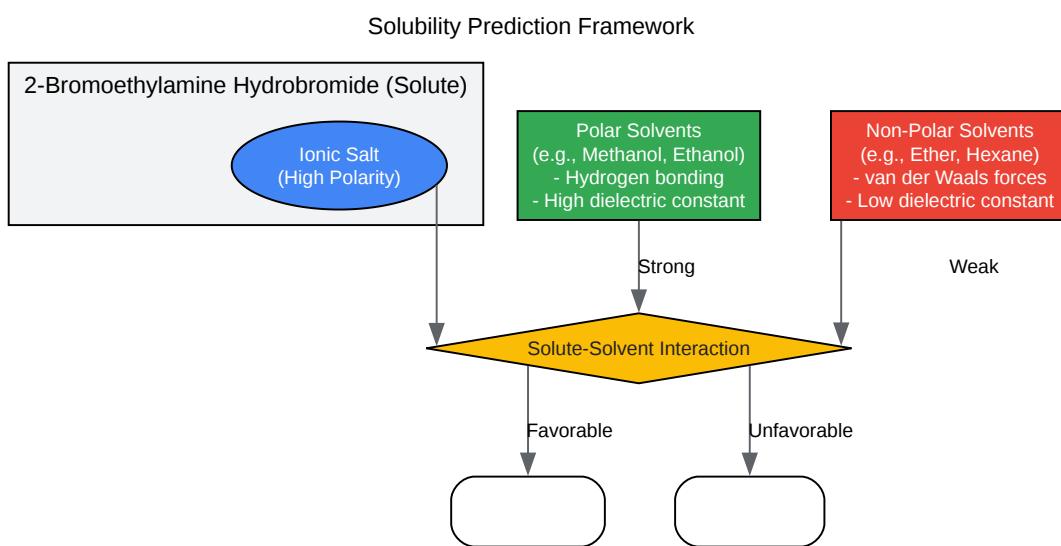
Experimental Workflow for Solubility Determination

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Caption: Workflow for determining solubility via the gravimetric method.

Logical Framework for Solubility Prediction

The solubility of **2-bromoethylamine hydrobromide** in a given organic solvent can be qualitatively predicted by considering the principles of "like dissolves like."



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Caption: Factors influencing the solubility of **2-bromoethylamine hydrobromide**.

Conclusion

2-Bromoethylamine hydrobromide is a polar, ionic compound with high solubility in polar protic solvents like water and methanol, and poor solubility in non-polar solvents such as ether. While quantitative solubility data in a wide range of organic solvents is scarce, the provided experimental protocol offers a robust method for its determination. The logical framework presented can guide solvent selection for various applications in research and drug

development. A systematic determination and reporting of solubility data for this important building block would be a valuable contribution to the scientific community.

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References

- 1. uomus.edu.iq [uomus.edu.iq]
- To cite this document: BenchChem. [Solubility Profile of 2-Bromoethylamine Hydrobromide in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b196123#solubility-of-2-bromoethylamine-hydrobromide-in-organic-solvents>

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